

Comparative Properties of Ammonium Laurate and Ammonium Palmitate

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Compound Focus: Ammonia soap

CAS No.: 544-60-5

Cat. No.: S1551835

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The table below summarizes the key physical and chemical properties of the two compounds for which data was available.

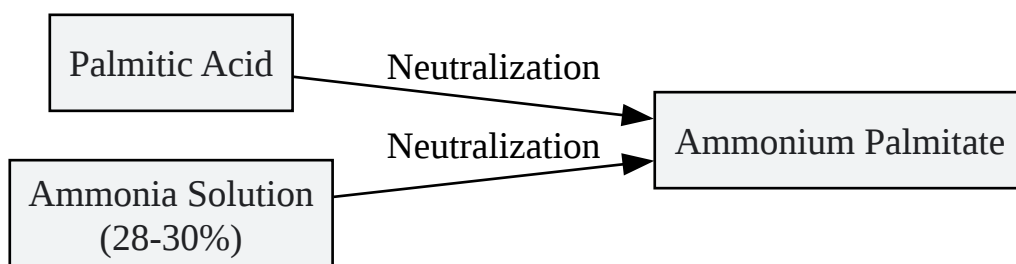
Property	Ammonium Laurate	Ammonium Palmitate
CAS Number	2437-23-2 [1]	593-26-0 [2]
Molecular Formula	$C_{12}H_{27}NO_2$ [1]	$C_{16}H_{35}NO_2$ [2]
Molecular Weight (g/mol)	217.35 [1]	273.46 [2]
Melting Point	43.8 °C [1]	Information missing
Boiling Point	296.1 °C (at 760 mmHg) [1]	340.6 °C [2]
Flash Point	134.1 °C [1]	154.1 °C [2]
Density	N/A [1]	1.79 g/cm ³ [2]
Appearance	Information missing	Yellow-white powder [2]

Property	Ammonium Laurate	Ammonium Palmitate
Solubility in Water	Information missing	Soluble [2]
Solubility in Organic Solvents	Information missing	Slightly soluble in benzene, xylene; practically insoluble in acetone, ethanol, methanol, CCl ₄ , naphtha [2]
Primary Uses	Surfactant [3]	Waterproofing fabrics, thickening lubricants [2]

Synthesis Protocol: Preparation of Ammonium Palmitate

The following methodology for synthesizing ammonium palmitate is derived from a documented procedure [2].

- **Objective:** To prepare ammonium palmitate from palmitic acid and ammonia solution.
- **Principle:** This synthesis is a classic acid-base reaction, where a fatty acid reacts with ammonia to form its corresponding ammonium salt.



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- **Materials:**
 - **Reactants:** Palmitic Acid (CH₃(CH₂)₁₄COOH), Aqueous Ammonia Solution (28-30% NH₃) [2].
 - **Equipment:** Reaction vessel (e.g., a round-bottom flask), magnetic stirrer or mechanical stirrer, thermometer, heating mantle (if gentle heating is required for dissolution), vacuum filtration setup, drying oven.

- **Procedure:**
 - **Reaction:** Charge the reaction vessel with palmitic acid. Under constant stirring, add an **excess** of the 28-30% aqueous ammonia solution. The use of excess ammonia ensures complete conversion of the palmitic acid to its salt [2].
 - **Precipitation:** The ammonium palmitate product may form as a precipitate directly from the reaction mixture.
 - **Isolation:** Isolate the solid product by vacuum filtration.
 - **Purification:** Wash the collected solid thoroughly with a cold, volatile solvent to remove any unreacted starting materials or impurities. Solvents like cold acetone or methanol are suitable, given the compound's very low solubility in these [2].
 - **Drying:** Dry the purified product in an oven at a moderate temperature (e.g., 40-50°C) to constant weight, yielding a yellow-white powder [2].
- **Characterization:** The final product can be characterized by techniques such as Fourier-Transform Infrared Spectroscopy (FTIR) to confirm the formation of the carboxylate salt, and X-ray diffraction (XRD) to determine its crystalline structure, which belongs to the monoclinic space group $P2_1/n$ [2].

Key Scientific Context

- **Palmitic Acid Physiology:** Palmitic acid (PA) is the most common saturated fatty acid in the human body, constituting 20–30% of total fatty acids in membrane phospholipids and adipose tissue. It can be provided by the diet or synthesized endogenously via **de novo lipogenesis (DNL)**. Its tissue concentration is tightly regulated, and disruptions in this homeostasis are linked to various physiopathological conditions [4].
- **Ammonia in the Tumor Microenvironment:** Recent research highlights that ammonia is not merely a metabolic waste product. In the tumor microenvironment, it plays a complex role in metabolic reprogramming, can induce selective immune cell death, and contributes to therapy resistance, making it a potential target for cancer therapy [5].

Guidance for Further Research

To obtain the missing data on **ammonium stearate** and expand your research, I suggest the following:

- **Consult Specialized Databases:** Search scientific databases like SciFinder, Reaxys, or specific manufacturer technical data sheets (TDS) using the CAS Number for ammonium stearate (**1002-89-7**) as a primary query.

- **Refine Your Search:** Use more specific terms such as "ammonium stearate solubility," "ammonium stearate NMR," or "ammonium carboxylate toxicity" to find detailed experimental data.

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References

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